

Diethyl isobutylmalonate safety and handling precautions

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Compound of Interest

Compound Name: *Diethyl isobutylmalonate*

Cat. No.: *B158218*

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An In-depth Technical Guide to the Safety and Handling of **Diethyl Isobutylmalonate**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and emergency procedures for **diethyl isobutylmalonate** (CAS No. 10203-58-4). The information is compiled from safety data sheets and chemical databases to ensure researchers can work with this compound safely and effectively.

Chemical Identification and Properties

Diethyl isobutylmalonate is a branched-chain malonate ester primarily used as an intermediate in pharmaceutical synthesis.^[1]

Table 1: Chemical and Physical Properties of **Diethyl Isobutylmalonate**

Property	Value	Source(s)
IUPAC Name	diethyl 2-(2-methylpropyl)propanedioate	[2]
CAS Number	10203-58-4	[2][3][4]
Molecular Formula	C ₁₁ H ₂₀ O ₄	[1][2][4]
Molecular Weight	216.27 g/mol	[1][2][3]
Appearance	Colorless to pale yellow liquid/oil	[3][4]
Boiling Point	225 °C	[1][4]
Flash Point	103.1 °C	[3]
Density	0.97 g/cm ³	[3]
Vapor Pressure	0.0167 mmHg at 25°C	[3]
Solubility	Immiscible in water; Slightly soluble in chloroform and methanol	[3][4]

Hazard Identification and Classification

The primary health hazard associated with **diethyl isobutylmalonate** is acute oral toxicity.[2]
[3] It is classified as Harmful if swallowed.[2][3]

Table 2: GHS Hazard Classification for **Diethyl Isobutylmalonate**

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning
Source:[2][3]				

Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.[3][5]
- P270: Do not eat, drink or smoke when using this product.[3][5]
- P301+P317: IF SWALLOWED: Get medical help.[3]
- P330: Rinse mouth.[3][5]
- P501: Dispose of contents/container in accordance with local regulations.[3][5]

Exposure Controls and Personal Protection

Proper engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

Engineering Controls:

- Work in a well-ventilated area.[5]
- Use a fume hood to avoid the inhalation of vapors.[1]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3]
- Skin Protection: Wear nitrile gloves and a flame-resistant lab coat or other impervious clothing.[1][3] Gloves should be inspected before use, and hands should be washed and dried after handling.[3]
- Respiratory Protection: Under conditions of adequate ventilation, respiratory protection is typically not required.[4] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[3]

Caption: PPE Selection Workflow for Handling **Diethyl Isobutylmalonate**.

Handling and Storage

- Safe Handling: Avoid contact with skin, eyes, and clothing.[4] Do not ingest or inhale.[4] Ensure adequate ventilation during use.[3] Wash hands thoroughly after handling.[3] Keep away from incompatible materials such as strong acids, bases, and oxidizing agents.[5][6]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][5]

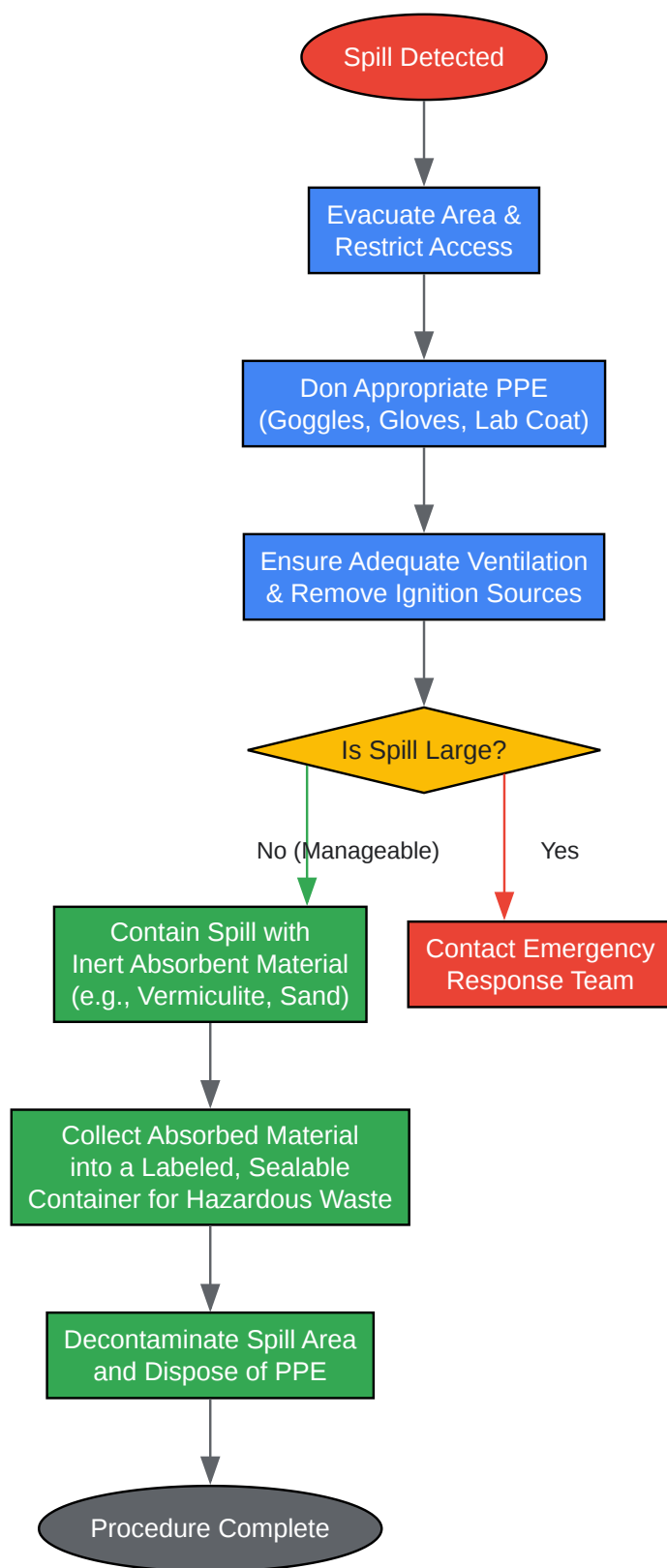
First Aid Measures

Table 3: First Aid Procedures for **Diethyl Isobutylmalonate** Exposure

Exposure Route	First Aid Procedure	Source(s)
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[3]
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor.	[3]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation develops or persists.	[3]
Eye Contact	Rinse with pure water for at least 15 minutes, holding the eyelids apart. Consult a doctor.	[3]

Fire-Fighting and Accidental Release Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: The product is a combustible liquid.[3] Thermal decomposition can lead to the release of irritating gases and vapors, such as carbon monoxide and carbon dioxide.[4][6] Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][4]
- Accidental Release Measures: In case of a spill, ensure adequate ventilation and remove all sources of ignition.[3] Personnel should wear appropriate PPE.[3] Absorb the spill with an inert material, such as vermiculite, sand, or earth, and place it in a suitable container for disposal as hazardous waste.[1][7]



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Caption: Spill Response Procedure for **Diethyl Isobutylmalonate**.

Stability and Reactivity

- Reactivity: No data available.[3]
- Chemical Stability: The product is stable under normal storage conditions.[5]
- Conditions to Avoid: Avoid sources of ignition.[6]
- Incompatible Materials: Strong acids, bases, and oxidizing agents.[5][6]
- Hazardous Decomposition Products: Under fire conditions, may decompose to produce carbon monoxide (CO) and carbon dioxide (CO₂).[6]

Toxicological Information

The toxicological properties of **diethyl isobutylmalonate** have not been fully investigated.[6]
The primary known toxicological effect is from oral ingestion.

Table 4: Acute Toxicity Data

Route	Classification	Endpoint	Finding	Source(s)
Oral	Category 4	LD50	Harmful if swallowed	[2][3]
Inhalation	Not Classified	-	No data available	[3]
Dermal	Not Classified	-	No data available	[3]
Skin Corrosion/Irritation	Not Classified	-	No data available	[3]
Serious Eye Damage/Irritation	Not Classified	-	No data available	[3]

Experimental Protocols

Detailed toxicological studies for **diethyl isobutylmalonate** are not publicly available. However, the classification of "Acute Toxicity, Oral, Category 4" is typically determined using

standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

Methodology for OECD Test Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure

This protocol is cited as a representative method for determining the acute oral toxicity classification of a chemical.

- **Objective:** To identify a dose that causes signs of toxicity but not mortality. This allows for classification and labeling with a high degree of accuracy while minimizing the use of animals.
- **Principle:** The test involves administering the substance in a stepwise procedure using a set of defined doses (e.g., 5, 50, 300, and 2000 mg/kg body weight). The starting dose is selected based on existing information about the substance.
- **Procedure:**
 - A single animal (typically a female rat) is dosed at the selected starting level.
 - The animal is observed for signs of toxicity for up to 14 days. Observations include changes in skin, fur, eyes, and behavior, as well as measurements of body weight.
 - **Outcome of the Sighting Study:**
 - If the animal dies, the main study is conducted at a lower dose level.
 - If the animal shows clear signs of toxicity, the main study is conducted at the same dose level.
 - If the animal shows no signs of toxicity, the next higher dose level is used for the next animal.
- **Main Study:**
 - Once the toxic dose range is identified, four additional animals are dosed at that level.

- The number of animals showing signs of toxicity determines the GHS classification. For Category 4 ("Harmful if swallowed"), this typically corresponds to the 300 mg/kg dose level causing toxicity but not mortality in the majority of animals.
- Data Analysis: The results are evaluated based on mortality and evidence of substance-related toxicity. This leads to a definitive GHS classification and the associated hazard statements.

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